

Personal protective equipment for handling Bisindolylmaleimide XI hydrochloride

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Compound of Interest

Compound Name: *Bisindolylmaleimide XI
hydrochloride*

Cat. No.: *B10766975*

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Essential Safety and Handling Guide for Bisindolylmaleimide XI Hydrochloride

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Bisindolylmaleimide XI hydrochloride**. Following these procedures is critical for ensuring laboratory safety and experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

Bisindolylmaleimide XI hydrochloride is classified as harmful if swallowed, causing skin and eye irritation, and potentially causing respiratory irritation.[1] It is also very toxic to aquatic life with long-lasting effects.[2] Therefore, adherence to strict safety protocols and the use of appropriate PPE are mandatory.

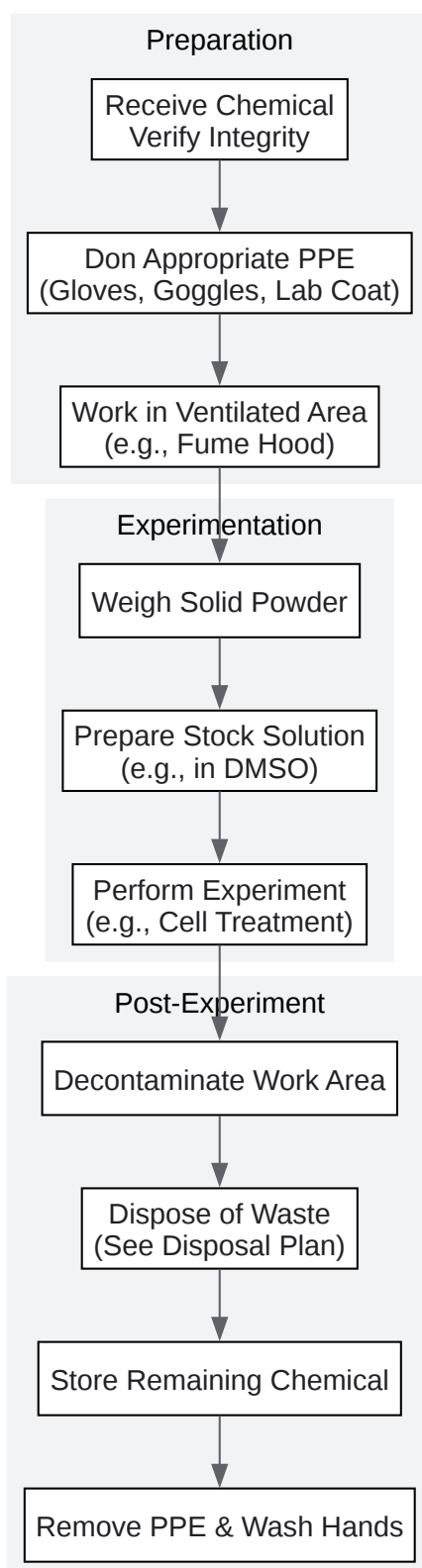
Recommended Personal Protective Equipment (PPE)

Protection Type	Specific Equipment	Guidelines and Rationale
Hand Protection	Nitrile gloves	Provides protection against chemical splashes. Gloves must be changed immediately if contaminated or compromised. Do not wash or reuse disposable gloves.[3][4]
Eye Protection	Safety glasses with side shields or chemical splash goggles	Required to prevent eye contact from splashes of solutions.[3][5]
Body Protection	Laboratory coat	A standard lab coat should be worn at all times and kept buttoned to protect skin and personal clothing.[3][5]
Respiratory Protection	Use in a well-ventilated area or fume hood	Handling the solid powder requires engineering controls like a fume hood to avoid dust and aerosol formation.[2][6] If ventilation is inadequate, a respirator may be required after a formal evaluation.[3]

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the chemical's stability and preventing accidental exposure.

Workflow for Handling **Bisindolylmaleimide XI Hydrochloride**



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Caption: Operational workflow for **Bisindolylmaleimide XI hydrochloride**.

Storage Conditions

Form	Storage Temperature	Stability
Powder	-20°C	Stable for at least 2 years. [6] [7]
In Solvent (e.g., DMSO)	-80°C	Stable for up to 6 months. [2] [7]

Store in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight.[\[2\]](#)[\[6\]](#)

Experimental Protocol: Stock Solution Preparation

A common application involves using a stock solution for cell-based assays.

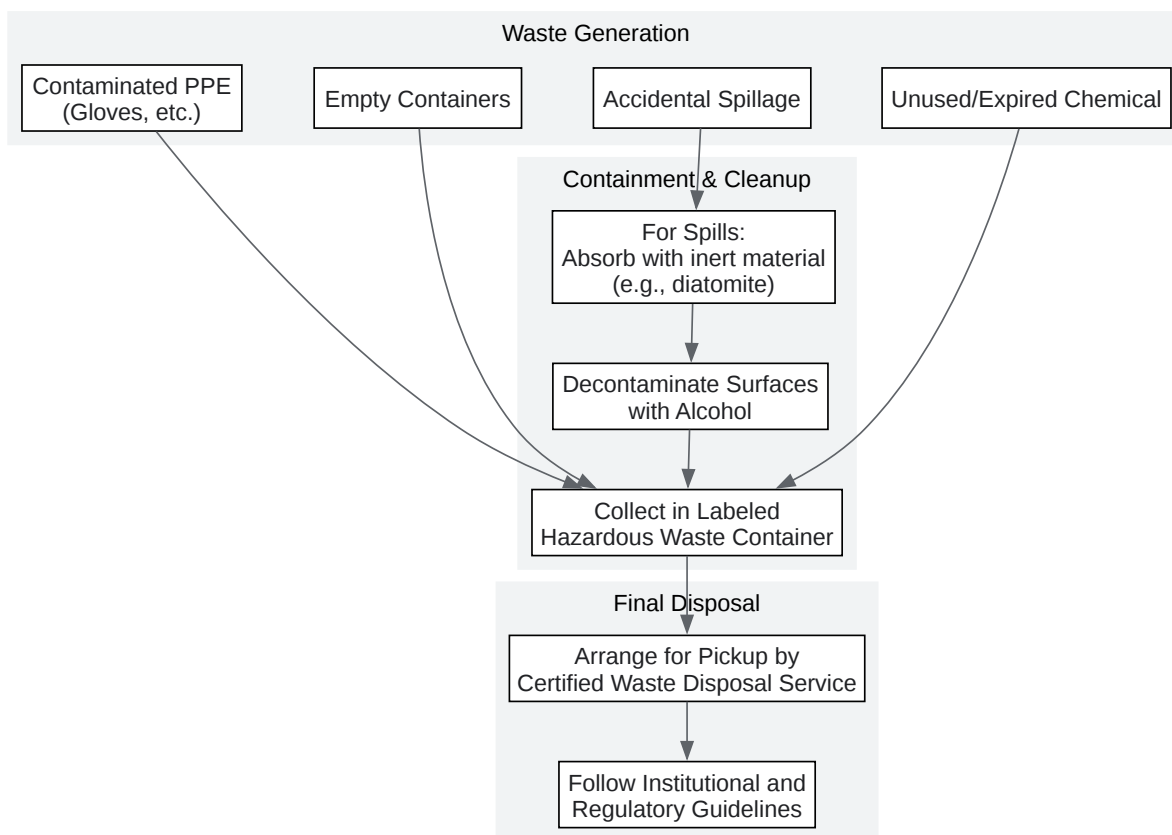
Methodology for 4 mM Stock Solution

- **Product Form:** Bisindolylmaleimide I, Hydrochloride is supplied as a powder.[\[8\]](#)
- **Reconstitution:** Before use, dissolve the powder in DMSO to create a stock solution. For example, to make a 4 mM stock solution from 500 µg of powder (Molecular Weight: ~489.01 g/mol), add 0.256 mL of DMSO.
- **Working Concentration:** For working concentrations typically in the range of 2 µM - 4 µM, dilute the DMSO stock solution accordingly (e.g., 1:1000 to 1:2000 dilution).[\[8\]](#)
- **Cell Treatment:** Treat cells with the desired final concentration for the specified experimental time (e.g., 30 minutes).[\[8\]](#)
- **Storage:** Store the reconstituted stock solution at 4°C for up to 6 months or at -80°C for longer-term storage.[\[7\]](#) Aliquot to avoid multiple freeze-thaw cycles.[\[8\]](#)

Disposal Plan

Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)

Disposal Workflow



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Caption: Disposal plan for chemical waste and accidental spills.

Technical Data and Properties

Chemical and Physical Properties

Property	Value
CAS Number	145333-02-4[2][9][10]
Molecular Formula	C ₂₈ H ₂₉ ClN ₄ O ₂ [2][7]
Molecular Weight	489.01 g/mol [2][7]
Form	Solid
Color	Orange-red

Solubility Data

Solvent	Concentration
DMSO	Soluble[10]
Methanol	Soluble[10]
Water	10 mg/mL (for Bisindolylmaleimide I, a related compound)

Biological Activity: PKC Inhibition

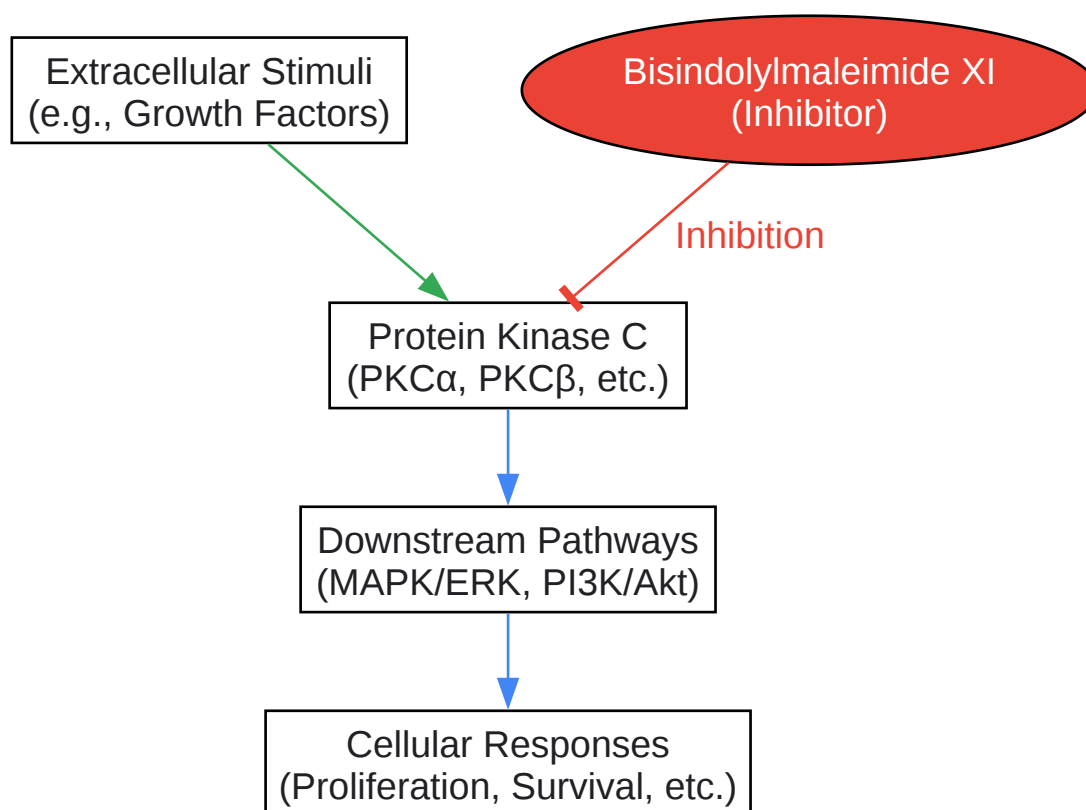
Bisindolylmaleimide XI is a potent and selective inhibitor of Protein Kinase C (PKC) isoforms.[7][10]

PKC Isoform	IC ₅₀ Value
PKCα	9 nM[7][10][11]
PKCβI	28 nM[7][10][11]
PKCβII	31 nM[7]
PKCγ	37 nM[7]
PKCε	108 nM[7][10][11]

Mechanism of Action: Signaling Pathway

Bisindolylmaleimide XI acts as an ATP-competitive inhibitor of PKC. By inhibiting PKC isoforms, it can modulate major downstream signaling pathways such as the MAPK/ERK and PI3K/Akt pathways, which are pivotal in regulating cell proliferation, differentiation, and survival.[11]

Simplified PKC Signaling Pathway Inhibition



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Caption: Inhibition of PKC by Bisindolylmaleimide XI blocks downstream signaling.

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